

Technical Guide: Safe Handling and Application of Diethyl Tetradecanedioate

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Compound of Interest

Compound Name: Diethyl tetradecanedioate

CAS No.: 19812-63-6

Cat. No.: B025933

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Executive Summary

Diethyl tetradecanedioate (CAS: 19812-63-6) is a long-chain dicarboxylic acid ester used primarily as a lipophilic intermediate in the synthesis of pharmaceuticals, polymers, and advanced lipid formulations.^{[1][2]} Its unique physicochemical profile—specifically a melting point near ambient temperature (29–31 °C)—presents distinct handling challenges that differ from standard liquid or solid reagents.

This guide provides a rigorous, self-validating safety and handling protocol for researchers. It moves beyond generic safety data to address the specific phase-transition risks and chemical stability requirements of this compound.

Part 1: Chemical Identity & Physicochemical Profile^[4]

Understanding the physical state of **Diethyl tetradecanedioate** is the prerequisite for safe handling. At standard laboratory temperatures (20–25 °C), it exists as a waxy solid or semi-solid, but it liquefies readily upon mild heating.

Table 1: Physicochemical Constants

Property	Value	Context for Handling
CAS Number	19812-63-6	Unique Identifier
Formula	C ₁₈ H ₃₄ O ₄	Lipophilic diester
Molecular Weight	314.46 g/mol	Calculation standard
Melting Point	29–31 °C (84–88 °F)	CRITICAL: Phase change occurs near body/lab temp.[3]
Boiling Point	~351 °C (at 760 mmHg)	High boiling; low volatility risk at RT.
Flash Point	~106 °C (Closed Cup)	Combustible; requires heat source for ignition.
Density	0.945 g/cm ³	Slightly less dense than water.
Solubility	Immiscible in water; Soluble in EtOH, Chloroform, Ethyl Acetate.	Requires organic waste disposal.

Part 2: Hazard Identification & Toxicology (GHS)[6]

While long-chain esters are generally considered low-toxicity compared to short-chain analogues, they must be treated as irritants. The following classification is based on conservative "Read-Across" toxicology from structurally similar long-chain diesters (e.g., Dimethyl tetradecanedioate).

Hazard Statements

- H315: Causes skin irritation.[4]
- H319: Causes serious eye irritation.[4][5]
- H335: May cause respiratory irritation (if aerosolized or heated).

Toxicology Insights (The "Why")

- **Lipophilicity:** The C14 chain allows the compound to penetrate the stratum corneum of the skin, potentially carrying contaminants or causing contact dermatitis upon prolonged exposure.
- **Hydrolysis Risk:** Upon contact with mucous membranes (eyes/lungs), moisture can hydrolyze the ester into ethanol and tetradecanedioic acid, changing the local pH and causing irritation.

Part 3: Safe Handling Protocols

The primary operational risk with **Diethyl tetradecanedioate** is Phase Transition Management. Attempting to pipette the supercooled liquid can result in solidification inside the tip, leading to inaccurate dosing and potential pressure buildup/spatter.

Protocol A: The "Melt-and-Dispense" Workflow

This protocol ensures volumetric accuracy and prevents equipment clogging.

- **Inspection:** Check the reagent container. If solid or slushy, do not attempt to scoop.
- **Thermal Conditioning:** Place the sealed container in a water bath or bead bath set to 40 °C.
 - **Reasoning:** 40 °C is sufficient to melt the compound (MP ~30 °C) without risking thermal degradation or significant vapor generation.
- **Homogenization:** Once liquefied, gently invert the container to ensure homogeneity.
- **Transfer:** Use a pre-warmed glass pipette or a positive-displacement pipette.
 - **Caution:** Standard air-displacement pipettes are prone to clogging if the liquid cools in the tip.
- **Re-Solidification:** Expect the compound to solidify on contact with cool glassware. Pre-weighing reagents into the reaction vessel before adding solvent is recommended.

Protocol B: Storage & Stability

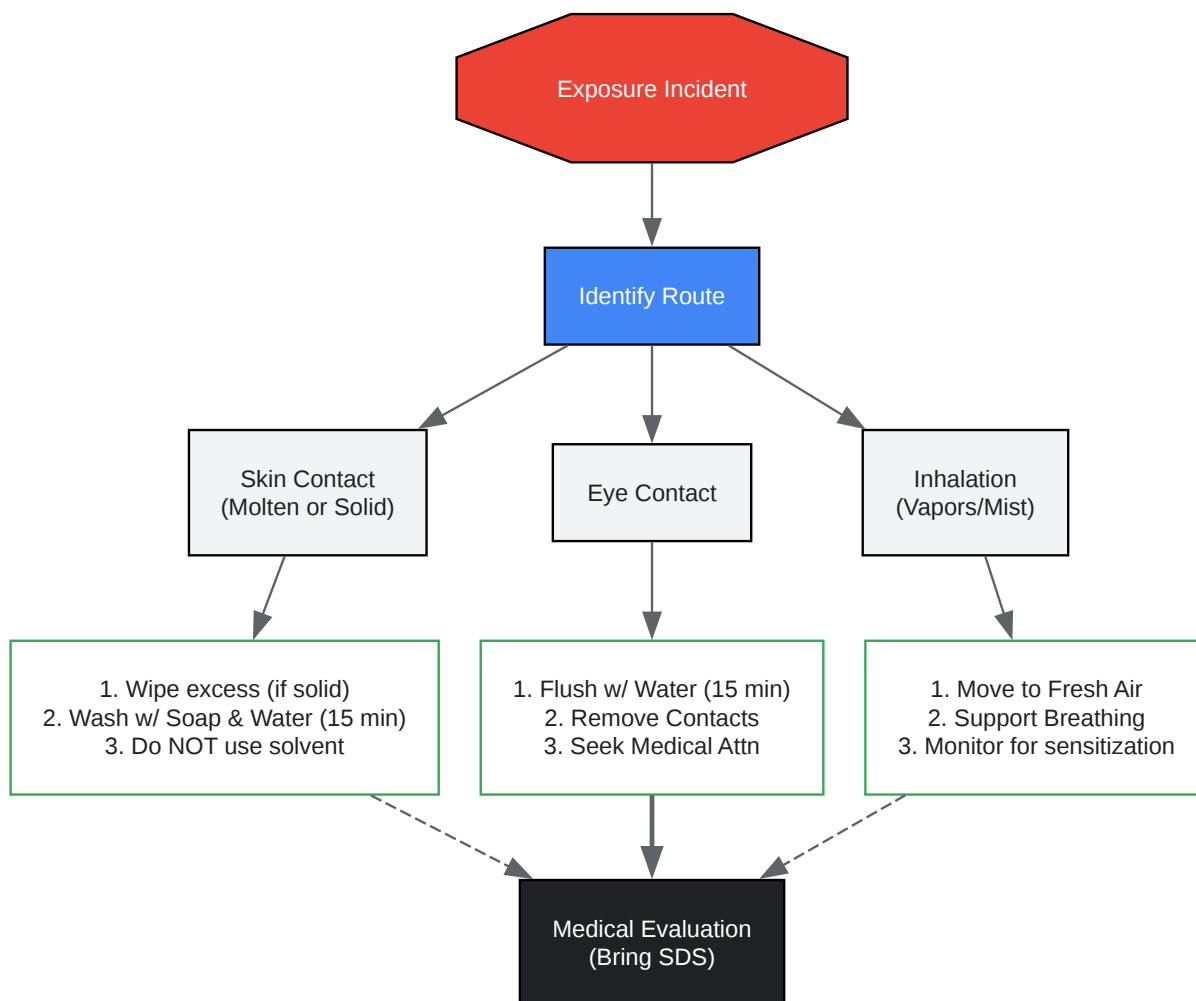
- **Temperature:** Store at 2–8 °C (Refrigerated).

- Reasoning: Keeping the compound well below its freezing point prevents cycles of partial melting/freezing that can introduce moisture and lead to hydrolysis.
- Atmosphere: Store under inert gas (Argon or Nitrogen) if opened.
 - Reasoning: Esters are susceptible to moisture-driven hydrolysis over long periods.
- Segregation: Keep away from strong oxidizers and strong bases (which catalyze saponification).

Part 4: Emergency Response & Disposal

Workflow Visualization: Exposure Response

The following diagram outlines the logical decision tree for accidental exposure.



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Figure 1: Decision logic for emergency response. Note that solvents (ethanol/acetone) should NOT be used on skin as they enhance absorption of the lipophilic ester.

Disposal[3][8]

- Classification: Hazardous Organic Waste.
- Method: Dissolve in a combustible solvent (e.g., acetone) and incinerate in a licensed chemical incinerator equipped with an afterburner and scrubber.

- Environmental: Do not discharge into drains. WGK 3 (Severe water hazard) implies significant long-term aquatic toxicity.^[5]

Part 5: Experimental Application (Synthesis Context)

Diethyl tetradecanedioate is frequently used as a precursor for Tetradecanedioic Acid (TDA), a building block for long-acting peptide drugs (e.g., GLP-1 agonists).

Use Case: Controlled Hydrolysis

This workflow demonstrates how to safely convert the ester to the acid, a common lab procedure.

Reagents:

- **Diethyl tetradecanedioate** (1.0 eq)
- NaOH (2.5 eq, 1M in MeOH/H₂O)
- HCl (1M, for quenching)

Step-by-Step:

- Preparation: Melt **Diethyl tetradecanedioate** at 40 °C as per Protocol A.
- Dissolution: Transfer molten ester to a round-bottom flask containing Methanol. Stir until dissolved.
- Saponification: Add NaOH solution dropwise.
 - Safety Note: This reaction is exothermic. Monitor temperature.
- Reflux: Heat to 60 °C for 4–6 hours.
- Workup: Cool to room temp. Acidify with HCl to pH ~2 to precipitate the diacid.
- Filtration: Collect the solid Tetradecanedioic acid.



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Figure 2: Synthetic pathway for the hydrolysis of **Diethyl tetradecanedioate**, highlighting the phase changes from lipophilic liquid to water-soluble salt, then to solid acid.

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